

# Application of Med27 Antibodies for Western Blotting: A Detailed Guide

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## Compound of Interest

Compound Name: Med 27

Cat. No.: B024687

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This document provides detailed application notes and protocols for the use of Med27 antibodies in Western Blotting. Med27, a subunit of the Mediator complex, plays a crucial role in the regulation of gene transcription by acting as a bridge between gene-specific regulatory proteins and the RNA polymerase II transcription machinery.<sup>[1][2][3][4]</sup> Its involvement in various cellular processes and diseases, including cancer and neurodevelopmental disorders, makes it a significant target for research.<sup>[5][6][7][8][9]</sup>

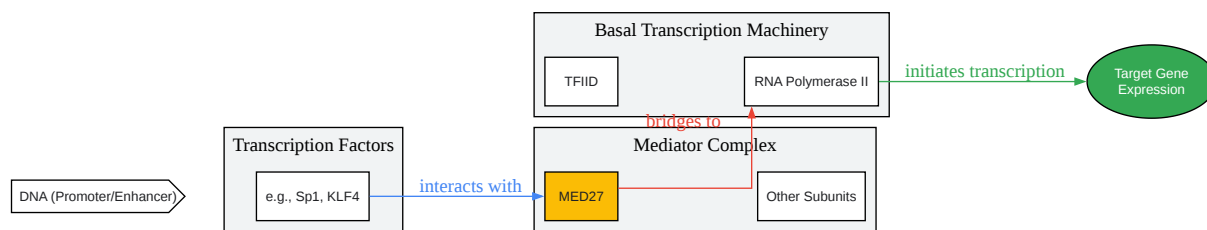
## Summary of Med27 Antibody Specifications for Western Blotting

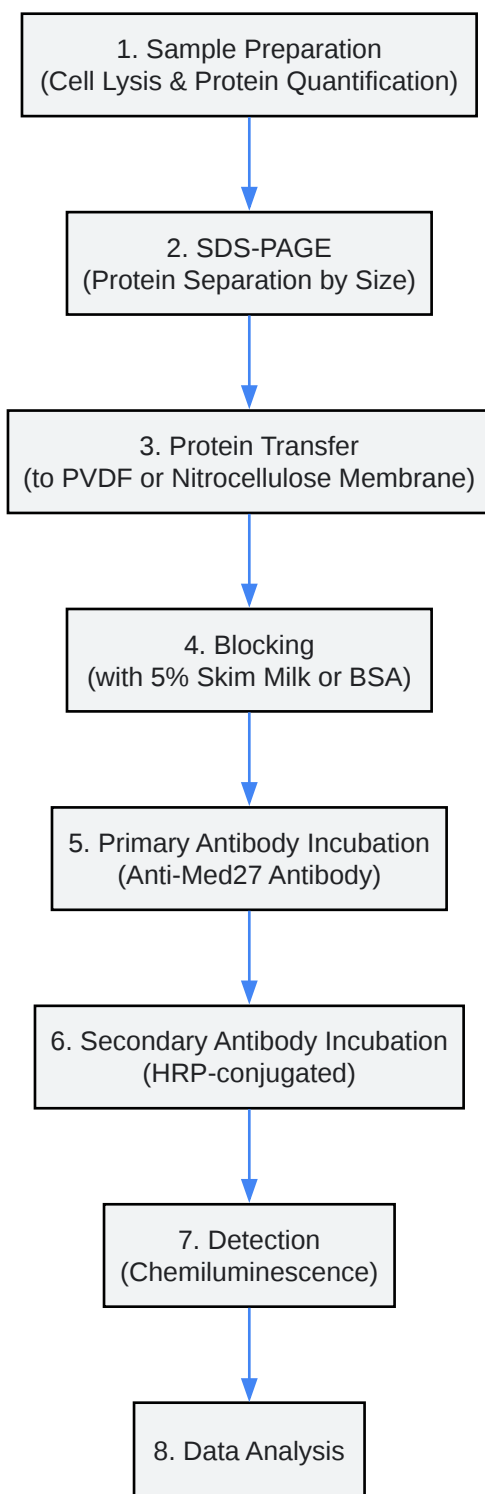
The following table summarizes key quantitative data for commercially available Med27 antibodies suitable for Western Blotting, providing a comparative overview for experimental planning.

Antibody ID	Host Species	Clonality	Recommended Dilution	Target Species	Molecular Weight	Source
A43051	Rabbit	Polyclonal	1:500 - 1:3000	Human, Mouse	~34 kDa	<a href="#">[10]</a>
ABIN6742404	Rabbit	Polyclonal	1 µg/mL	Human, Cow, Dog, Guinea Pig, Horse, Pig, Chicken, Hamster, Xenopus laevis	Not Specified	<a href="#">[11]</a>
NBP1-84377	Rabbit	Polyclonal	0.04-0.4 µg/ml	Human, Mouse, Rat	~35.4 kDa	<a href="#">[12]</a>
17652-1-AP	Rabbit	Polyclonal	1:500-1:3000	Human	Not Specified	<a href="#">[3]</a>
HPA007002	Rabbit	Polyclonal	Not Specified	Human	Not Specified	<a href="#">[2]</a>
WH0009442M1	Mouse	Monoclonal	Not Specified	Human	Not Specified	<a href="#">[2]</a>
SAB1411657	Rabbit	Polyclonal	1 µg/mL	Human	35.4 kDa	<a href="#">[2]</a> <a href="#">[12]</a>

## Signaling Pathway and Experimental Workflow

The following diagrams illustrate the role of Med27 in transcriptional regulation and the general workflow for a Western Blotting experiment.





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